

Safety and Handling of 4-Methyl-5-nitroimidazole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-5-nitroimidazole

Cat. No.: B043955

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **4-Methyl-5-nitroimidazole**, a heterocyclic organic compound utilized in various research and development applications. Due to its chemical nature, proper handling and safety protocols are imperative to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This document outlines the known hazards, exposure controls, and emergency procedures associated with this compound, supplemented with available toxicological data and standardized experimental protocols.

Physicochemical and Toxicological Properties

A summary of the key physicochemical and toxicological data for **4-Methyl-5-nitroimidazole** is presented below. It is important to note that while some data is specific to this compound, other information is derived from related nitroimidazole compounds and should be interpreted with caution.

Table 1: Physicochemical Properties of **4-Methyl-5-nitroimidazole**

Property	Value	Reference
Molecular Formula	C ₄ H ₅ N ₃ O ₂	[1][2]
Molecular Weight	127.10 g/mol	[1][2]
Appearance	Beige to yellow or orange crystalline solid/powder	[3]
Melting Point	251-255 °C	[4]
Solubility	Soluble in polar solvents like water and alcohols.	[3]
CAS Number	14003-66-8	[1][2]

Table 2: Toxicological Data for **4-Methyl-5-nitroimidazole** and Related Compounds

Parameter	Value	Species	Method/Reference
Acute Oral Toxicity (LD50)	1540 mg/kg (for 2-Methyl-4-nitroimidazole)	Not specified	[5]
Skin Corrosion/Irritation	Causes skin irritation (H315)	Not specified	[1][6]
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	Not specified	[1][6]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (H335)	Not specified	[1][6]
Genotoxicity/Mutagenicity	Data for nitroimidazoles is conflicting and compound-dependent. Some derivatives show mutagenic and genotoxic potential.	Varies	[7][8][9]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Methyl-5-nitroimidazole** is classified with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[10][11]
- Skin irritation (Category 2), H315: Causes skin irritation.[1][6]
- Eye irritation (Category 2), H319: Causes serious eye irritation.[1][6]
- Specific target organ toxicity - Single exposure (Category 3), Respiratory tract irritation, H335: May cause respiratory irritation.[1][6]

Signal Word: Warning[11]

Pictograms:

- GHS07: Exclamation mark[4]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the chemical's integrity.

3.1. Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generation of dust.
- Use appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[12]
- Wash hands thoroughly after handling.[12]
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.

3.2. Storage

- Store in a cool, dry, and well-ventilated area.
- Keep container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.[\[10\]](#)[\[12\]](#)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

4.1. Engineering Controls

- Use of a chemical fume hood is recommended for all operations involving this compound.
- Ensure eyewash stations and safety showers are readily accessible.

4.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile or other chemically resistant gloves. Wear a lab coat or other protective clothing.[\[12\]](#)
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, use a NIOSH-approved particulate respirator.[\[12\]](#)

First-Aid and Emergency Procedures

5.1. First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[12\]](#)[\[13\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[13\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Seek immediate medical attention.

5.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[12]
- Specific Hazards: During a fire, irritating and toxic gases such as nitrogen oxides and carbon oxides may be generated.[10]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[12]

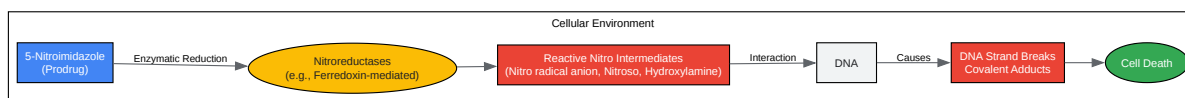
5.3. Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate PPE as described in Section 4. Avoid breathing dust.[12]
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Methods for Cleaning Up: Carefully sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[12]

Mechanism of Toxicity: Reductive Activation of 5-Nitroimidazoles

The toxicity of 5-nitroimidazole compounds is generally attributed to the reductive activation of the nitro group. This process is more likely to occur in hypoxic (low oxygen) environments, such as those found in anaerobic bacteria or tumor cells, which explains their selective toxicity. The reduction of the nitro group leads to the formation of highly reactive nitroso and hydroxylamine intermediates, as well as nitro radical anions. These reactive species can covalently bind to and damage cellular macromolecules, including DNA, leading to strand breaks and cell death.

[14][15][16][17]



[Click to download full resolution via product page](#)

Caption: Reductive activation pathway of 5-nitroimidazoles leading to cytotoxicity.

Experimental Protocols for Safety Assessment

The following sections outline general methodologies for key toxicological assessments. These are based on standardized guidelines and should be adapted for the specific properties of **4-Methyl-5-nitroimidazole**.

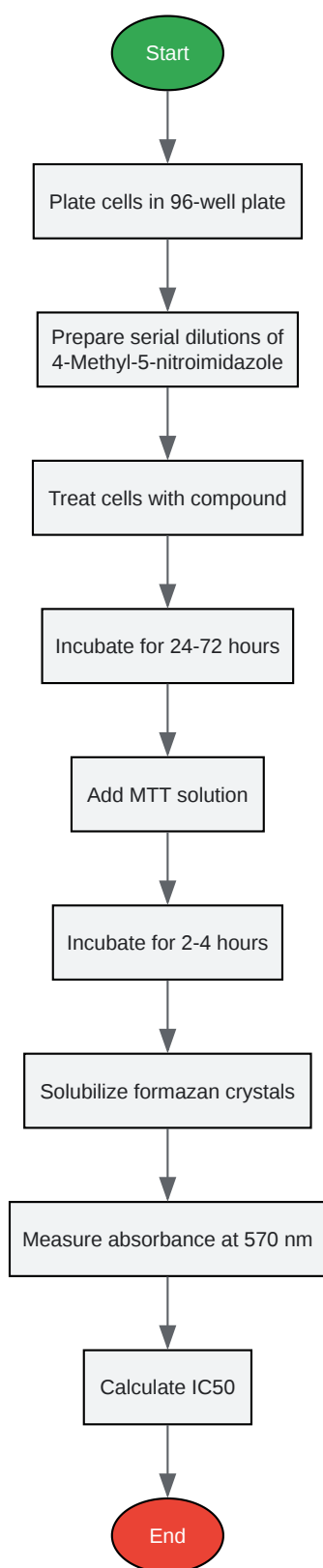
7.1. In Vitro Cytotoxicity Assay (MTT Assay)

This protocol provides a framework for assessing the cytotoxic potential of **4-Methyl-5-nitroimidazole** on a mammalian cell line.

Methodology:

- **Cell Culture:** Plate a suitable cell line (e.g., HepG2, HEK293) in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Preparation:** Prepare a stock solution of **4-Methyl-5-nitroimidazole** in a suitable solvent (e.g., DMSO). Make serial dilutions in culture medium to achieve the desired final concentrations.
- **Treatment:** Remove the old medium from the cells and add the medium containing the different concentrations of the test compound. Include vehicle-only controls and untreated controls.
- **Incubation:** Incubate the cells for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified atmosphere with 5% CO₂.

- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals by viable cells.
- **Solubilization:** Remove the MTT-containing medium and add a solubilization solution (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the colored solution at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate cell viability as a percentage of the untreated control and determine the IC₅₀ value (the concentration that inhibits 50% of cell growth).



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the MTT cytotoxicity assay.

7.2. Skin Irritation Testing (In Vitro - OECD TG 439)

This protocol is based on the Reconstructed Human Epidermis (RhE) test method for assessing skin irritation potential.[\[18\]](#)[\[19\]](#)

Methodology:

- **Tissue Preparation:** Use commercially available reconstructed human epidermis models. Equilibrate the tissues according to the manufacturer's instructions.
- **Compound Application:** Apply a defined amount of **4-Methyl-5-nitroimidazole** (neat or in a suitable vehicle) directly to the surface of the epidermis tissue.
- **Exposure:** Expose the tissues to the test chemical for a specified duration (e.g., 60 minutes) at 37°C and 5% CO₂.
- **Washing:** Thoroughly rinse the tissues to remove the test chemical.
- **Post-incubation:** Transfer the tissues to fresh medium and incubate for a recovery period (e.g., 42 hours).
- **Viability Assessment (MTT Assay):** Transfer the tissues to an MTT solution and incubate for 3 hours. Extract the formazan and measure the absorbance at 570 nm.
- **Data Analysis:** Calculate the mean tissue viability relative to the negative control. A viability of $\leq 50\%$ indicates that the substance is an irritant.[\[19\]](#)

7.3. Eye Irritation Testing (In Vitro - OECD TG 492)

This protocol is based on the Reconstructed human Cornea-like Epithelium (RhCE) test method for identifying chemicals that can induce serious eye damage.[\[18\]](#)

Methodology:

- **Tissue Preparation:** Use commercially available RhCE models and equilibrate them as per the manufacturer's protocol.

- **Compound Application:** Apply the test chemical to the epithelial surface of the cornea models.
- **Exposure:** Expose the tissues for a defined period (e.g., 30 minutes).
- **Washing:** Rinse the tissues to remove the test substance.
- **Post-incubation:** Incubate the tissues in fresh medium for a recovery period.
- **Viability Assessment (MTT Assay):** Determine tissue viability using the MTT assay as described for skin irritation.
- **Data Analysis:** Calculate the mean tissue viability relative to the negative control. A viability of $\leq 60\%$ after treatment is indicative of an eye irritant.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Chemical waste should be handled by a licensed professional waste disposal service.[12]

Conclusion

4-Methyl-5-nitroimidazole is a compound that requires careful handling due to its potential health hazards. Researchers, scientists, and drug development professionals must adhere to the safety precautions outlined in this guide to minimize risks. This includes the use of appropriate engineering controls and personal protective equipment, as well as following established protocols for handling, storage, and disposal. While comprehensive toxicological data for this specific compound is limited, the information available for the broader class of nitroimidazoles suggests a need for caution, particularly regarding potential genotoxicity. The experimental protocols provided offer a starting point for conducting necessary safety assessments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. RTECS NUMBER-NI3345100-Chemical Toxicity Database [drugfuture.com]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. pharmacopoeia.com [pharmacopoeia.com]
- 6. 4-Methyl-5-nitroimidazole | C₄H₅N₃O₂ | CID 86278103 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Studies of genotoxicity and mutagenicity of nitroimidazoles: demystifying this critical relationship with the nitro group - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. scielo.br [scielo.br]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. fishersci.com [fishersci.com]
- 12. In vitro genotoxicity of nitroimidazoles as a tool in the search of new trypanocidal agents - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Integrated Genotoxicity Testing of three anti-infective drugs using the TGx-DDI transcriptomic biomarker and high-throughput CometChip® assay in TK6 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 14. benchchem.com [benchchem.com]
- 15. Mechanism of toxicity of nitro compounds used in the chemotherapy of trichomoniasis - PMC [pmc.ncbi.nlm.nih.gov]
- 16. login.medscape.com [login.medscape.com]
- 17. Covalent interaction of 5-nitroimidazoles with DNA and protein in vitro: mechanism of reductive activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. News - ECHA [echa.europa.eu]
- 19. x-cellr8.com [x-cellr8.com]
- To cite this document: BenchChem. [Safety and Handling of 4-Methyl-5-nitroimidazole: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043955#safety-and-handling-precautions-for-4-methyl-5-nitroimidazole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com